

4-Methoxyphenethyl alcohol IUPAC name 2-(4-methoxyphenyl)ethanol

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Compound of Interest

Compound Name: 4-Methoxyphenethyl alcohol

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A Comprehensive Technical Guide to 2-(4-methoxyphenyl)ethanol

This technical guide provides an in-depth overview of 2-(4-methoxyphenyl)ethanol, a significant chemical compound with applications in research and various industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and safety.

Chemical and Physical Properties

2-(4-methoxyphenyl)ethanol, also known as **4-methoxyphenethyl alcohol**, is an organic compound with the chemical formula $C_9H_{12}O_2$.^[1] It is recognized by its CAS Registry Number 702-23-8.^[1] This compound is a derivative of benzeneethanol, featuring a methoxy group at the para position of the phenyl ring.^[1] It is a low-melting solid, appearing as a clear, light brown substance.^[2]

Table 1: Physicochemical Properties of 2-(4-methoxyphenyl)ethanol

Property	Value	Reference
IUPAC Name	2-(4-methoxyphenyl)ethanol	[1]
Synonyms	4-Methoxyphenethyl alcohol, p-Methoxyphenethyl alcohol	[1]
CAS Number	702-23-8	[1][3]
Molecular Formula	C9H12O2	[1]
Molecular Weight	152.19 g/mol	[1]
Melting Point	28-30 °C	[2][3]
Boiling Point	334-336 °C	[2][3]
Flash Point	>112 °C (>233.6 °F)	[2]
Refractive Index	1.5370	[3]
Solubility	Soluble in DMSO and Methanol	[4][5]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 2-(4-methoxyphenyl)ethanol. Key spectral data are summarized below.

Table 2: Spectroscopic Data for 2-(4-methoxyphenyl)ethanol

Spectroscopic Technique	Key Data Points	Reference
Mass Spectrometry (GC-MS)	Top Peak (m/z): 121, Second Highest Peak (m/z): 152	[1]
Infrared (IR) Spectrum	Data available in the NIST/EPA Gas-Phase Infrared Database	[6]

Synthesis and Manufacturing

2-(4-methoxyphenyl)ethanol can be synthesized through various chemical reactions. One common method involves the reduction of 4-methoxyphenylacetic acid or its esters. It is also a known by-product of the reaction between fatty acids and hydroxyl compounds.[7] The compound is listed as active on the EPA TSCA inventory, indicating its use in commercial manufacturing.[1]

Applications and Biological Relevance

2-(4-methoxyphenyl)ethanol serves as a versatile intermediate in organic synthesis. It is utilized in the preparation of other compounds, such as 4-(2-iodoethyl)phenol, by refluxing with hydriodic acid.[4][5][8] Additionally, it has applications in the flavor and fragrance industry, valued for its fresh citrus juice aroma.[7][8]

While specific details on its direct biological activity and signaling pathways are not extensively documented in publicly available literature, its structural similarity to other biologically active phenylethanoids suggests potential areas for investigation. For instance, ethanol, a related small molecule, is known to modulate various intracellular signaling cascades, including those involving protein kinase A (PKA) and protein kinase C (PKC).[9][10][11]

Safety and Handling

Understanding the safety profile of 2-(4-methoxyphenyl)ethanol is essential for its handling in a laboratory or industrial setting.

Table 3: GHS Hazard Information for 2-(4-methoxyphenyl)ethanol

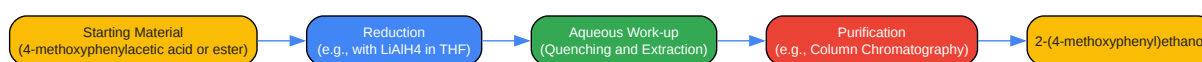
Hazard Statement	Code	Description	Reference
Skin Irritation	H315	Causes skin irritation	[1]
Eye Irritation	H319	Causes serious eye irritation	[1]
Respiratory Irritation	H335	May cause respiratory irritation	[1]

Precautionary Measures: Standard laboratory safety protocols should be followed, including the use of personal protective equipment such as gloves and safety glasses.[2][12] It should be handled in a well-ventilated area to avoid inhalation.[13] The compound is incompatible with strong acids, acid anhydrides, acid chlorides, and oxidizing agents.[2] For storage, it should be kept in a cool, dry, and well-sealed container.[4]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis or biological evaluation of 2-(4-methoxyphenyl)ethanol are not readily available in the provided search results, a general approach to its synthesis can be inferred. A common synthetic route would involve the reduction of a corresponding carboxylic acid or ester.

General Synthesis Workflow:

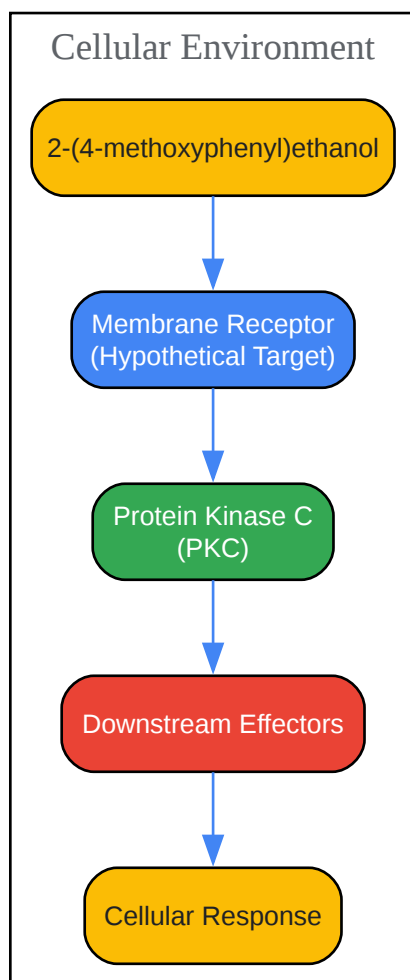


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Caption: A generalized workflow for the synthesis of 2-(4-methoxyphenyl)ethanol.

Potential Signaling Pathway Interactions

Given the structural relationship to ethanol, it is plausible that 2-(4-methoxyphenyl)ethanol could interact with signaling pathways affected by alcohols. Ethanol is known to impact pathways involving mTOR and TRPM2 channels.[14][15] The following diagram illustrates a simplified, hypothetical signaling cascade that could be investigated for modulation by 2-(4-methoxyphenyl)ethanol.



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Caption: A hypothetical signaling pathway potentially modulated by 2-(4-methoxyphenyl)ethanol.

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